

# Health and Safety Information for 4,6-Dimethylpyrimidine: A Technical Guide

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## Compound of Interest

Compound Name: 4,6-Dimethylpyrimidine

Cat. No.: B031164

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This guide provides comprehensive health and safety information for **4,6-Dimethylpyrimidine** (CAS No. 1558-17-4), a heterocyclic aromatic organic compound. The information is intended to support safe handling, storage, and use in a laboratory setting. All data is presented to facilitate risk assessment and the implementation of appropriate safety protocols.

## Chemical and Physical Properties

Proper handling and storage procedures are predicated on a thorough understanding of the substance's physical and chemical properties. Key data for **4,6-Dimethylpyrimidine** are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	[1]
Molecular Weight	108.14 g/mol	[1]
Appearance	Colorless to light yellow liquid or solid	[2]
Boiling Point	154 °C	[3]
Melting Point	25 °C	[2]
Density	0.98 g/mL at 25 °C	[3]
Refractive Index	n <sub>20</sub> /D 1.490	[3]
Flash Point	46 °C (114.8 °F) - closed cup	
Solubility	Moderately soluble in water; soluble in organic solvents like ethanol and methanol.	[4]

## Hazard Identification and Classification

**4,6-Dimethylpyrimidine** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	3	H226: Flammable liquid and vapor	[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[1]

Signal Word: Warning

Hazard Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

## Toxicological Information

Comprehensive toxicological data for **4,6-Dimethylpyrimidine** is not readily available in public literature. While specific LD50 and LC50 values have not been identified, the GHS classification indicates a potential for acute toxicity upon ingestion, skin contact, or inhalation. The primary hazards are related to its irritant properties and flammability.

## Experimental Protocols

While specific experimental data for **4,6-Dimethylpyrimidine** is limited, the following sections describe standardized protocols for assessing the key hazards identified. These methodologies are representative of the types of experiments used to determine the GHS classifications.

### Skin Irritation Testing (OECD 439)

The in vitro skin irritation test using a reconstructed human epidermis (RhE) model is a validated method to assess the skin irritation potential of a chemical.

Methodology:

- **Tissue Preparation:** A three-dimensional RhE model, consisting of normal human-derived epidermal keratinocytes, is cultured to form a multilayered, differentiated epidermis.
- **Test Substance Application:** The test substance is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run concurrently.
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) at 37°C. Following exposure, the substance is thoroughly rinsed from the

tissue surface. The tissues are then transferred to fresh culture medium and incubated for a post-exposure period (e.g., 42 hours).

- **Viability Assessment:** Cell viability is determined by the enzymatic conversion of MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a blue formazan salt by mitochondrial dehydrogenases in viable cells. The formazan is extracted, and the optical density is measured spectrophotometrically.
- **Classification:** A substance is classified as a skin irritant if the tissue viability is reduced by 50% or more compared to the negative control.

## Eye Irritation Testing (OECD 492)

The Reconstructed human Cornea-like Epithelium (RhCE) test method is an in vitro procedure used to identify chemicals that can cause serious eye damage.

Methodology:

- **Tissue Preparation:** A RhCE model, which mimics the histological and physiological properties of the human corneal epithelium, is used.
- **Test Substance Application:** The test substance is applied to the epithelial surface of the RhCE tissue. Negative and positive controls are included in each run.
- **Exposure and Post-Incubation:** Tissues are exposed to the test chemical for a specified duration (e.g., 30 minutes). After exposure, the tissues are rinsed and transferred to a post-incubation medium for a defined period (e.g., 2 hours).
- **Viability Measurement:** The viability of the corneal epithelial cells is assessed using the MTT assay, as described in the skin irritation protocol.
- **Classification:** The reduction in tissue viability relative to the negative control is used to predict the eye irritation potential. A chemical is classified as causing serious eye irritation if the mean tissue viability is significantly reduced below a defined threshold.

## First Aid Measures

In the event of exposure to **4,6-Dimethylpyrimidine**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Handling, Storage, and Disposal

### Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.
- Keep away from heat, sparks, and open flames.

**Storage:**

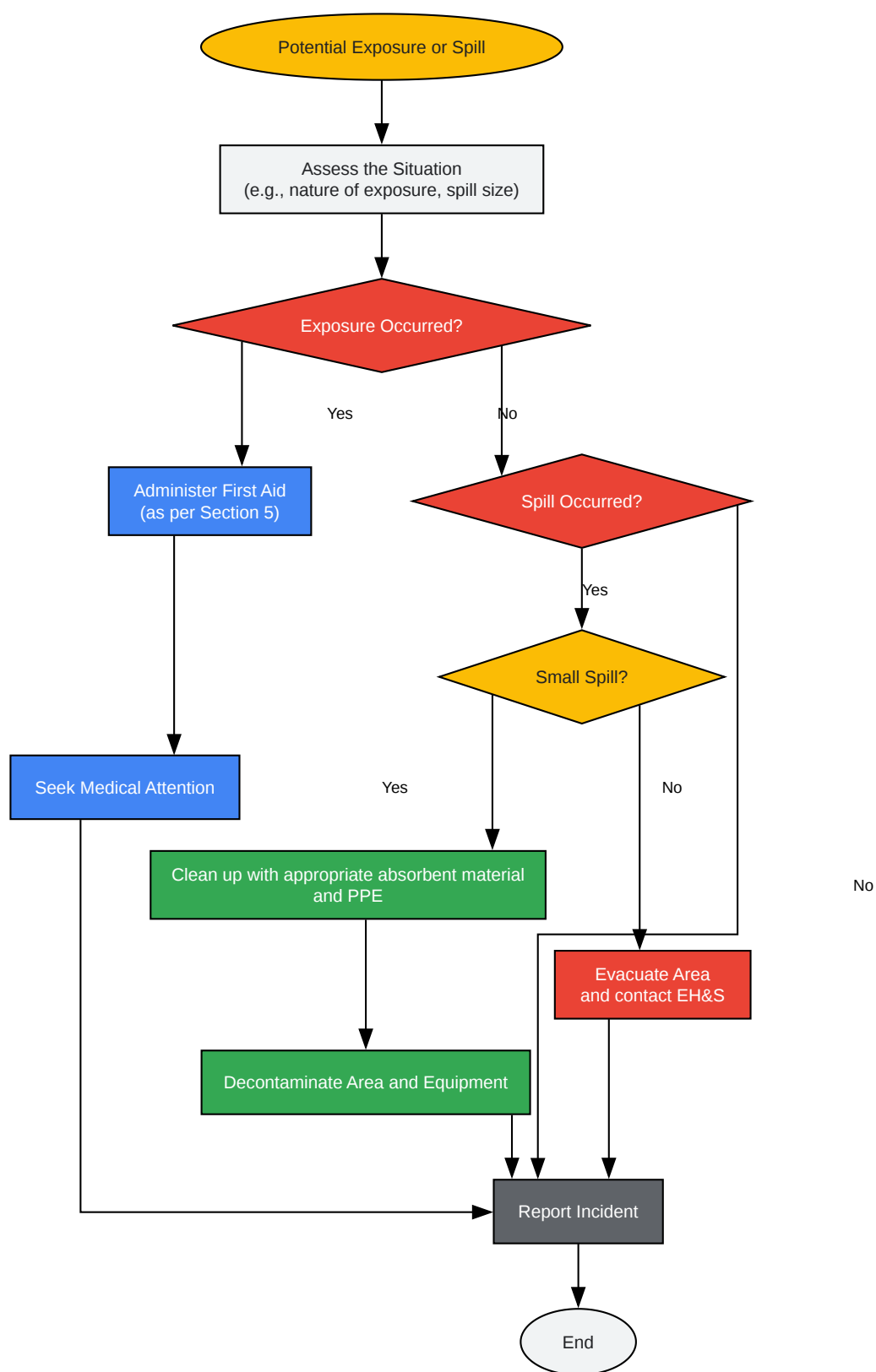
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

**Disposal:**

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow to enter drains or waterways.

## Hazard Response Workflow

The following diagram illustrates a logical workflow for responding to a potential exposure or spill of **4,6-Dimethylpyrimidine**.



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Caption: Workflow for responding to a **4,6-Dimethylpyrimidine** exposure or spill.

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## References

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- To cite this document: BenchChem. [Health and Safety Information for 4,6-Dimethylpyrimidine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031164#health-and-safety-information-for-4-6-dimethylpyrimidine]

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